

Application Notes and Protocols: Dibutyl Succinate as a Fragrance Carrier in Cosmetics

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Compound of Interest

Compound Name: *Dibutyl succinate*

Cat. No.: *B085449*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibutyl succinate (DBS) is a diester of n-butanol and succinic acid, presenting as a colorless, virtually odorless liquid.^[1] Its properties make it a viable and compelling alternative to traditional fragrance carriers in cosmetic formulations. This document provides detailed application notes, experimental protocols, and safety information for the use of **dibutyl succinate** as a fragrance carrier, intended for researchers, scientists, and professionals in drug and cosmetic development.

Dibutyl succinate serves as a solvent and plasticizer, and its low volatility suggests potential for extending fragrance longevity.^{[2][3]} The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of dicarboxylic acid esters, including succinates, and found them to be safe for use in cosmetics under current practices.^{[4][5]}

Physicochemical Properties and Performance Characteristics

The selection of a fragrance carrier significantly impacts the performance, stability, and consumer perception of the final product. An ideal carrier should be odorless, colorless, soluble with a wide range of fragrance oils, and exhibit a low evaporation rate to act as an effective fixative.^[6] While direct comparative experimental data for **dibutyl succinate** is limited, its

chemical structure as a diester suggests good solvency and a moderate evaporation rate, positioning it as a potentially valuable component in fragrance formulations.[\[6\]](#)

Table 1: Physical and Chemical Properties of **Dibutyl Succinate** and Common Fragrance Carriers

| Property | Dibutyl Succinate | Diethyl Phthalate (DEP) | Isopropyl Myristate (IPM) | Dipropylene Glycol (DPG) |
|------------------------------|---|--|--|--|
| Chemical Formula | C ₁₂ H ₂₂ O ₄ | C ₁₂ H ₁₄ O ₄ | C ₁₇ H ₃₄ O ₂ | C ₆ H ₁₄ O ₃ |
| Molecular Weight (g/mol) | 230.30 | 222.24 | 270.45 | 134.17 |
| Boiling Point (°C) | 274 - 275 | 295 | 192.6 @ 20 mmHg | 230.5 |
| Vapor Pressure (mmHg @ 25°C) | 0.005 | 0.002 | < 0.01 | < 0.01 |
| Flash Point (°C) | 144 | 152 | 150 | 121 |
| Solubility | Soluble in alcohol and oils; insoluble in water. | Good solvent for many fragrance oils. | Excellent solvency for aromatic materials. | Water-soluble, good solvent for many fragrance oils. |
| Odor | Virtually odorless, faint musky note. [1] | Odorless. | Odorless. | Practically odorless. |

Table 2: Performance Characteristics in Fragrance Formulations (Inferred and Reported)

| Performance Metric | Dibutyl Succinate (Inferred) | Diethyl Phthalate (DEP) | Isopropyl Myristate (IPM) | Dipropylene Glycol (DPG) |
|---------------------------------------|------------------------------|--|---|--|
| Fragrance Longevity (Fixative Effect) | Moderate to Good | Good; slows evaporation of volatile components. | Good; effective fixative for many odorants. | Good; slows evaporation and is used as a fixative. |
| Scent Profile Stability | Good | Good; helps maintain the balance of fragrance notes. | Good; does not alter the fragrance profile. | Good; helps maintain the integrity of the scent profile. |
| Skin Feel | Likely emollient | Can be perceived as slightly oily. | Non-greasy, silky feel. | Can be perceived as slightly heavy or sticky. |

Experimental Protocols

To ensure standardized and reproducible results when evaluating the performance of **dibutyl succinate** as a fragrance carrier, the following experimental protocols are recommended.

Protocol for Evaluating Fragrance Evaporation Rate via Headspace Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To quantitatively measure the evaporation rate of fragrance components from a substrate over time in the presence of **dibutyl succinate** compared to other carriers.^[6]

Materials:

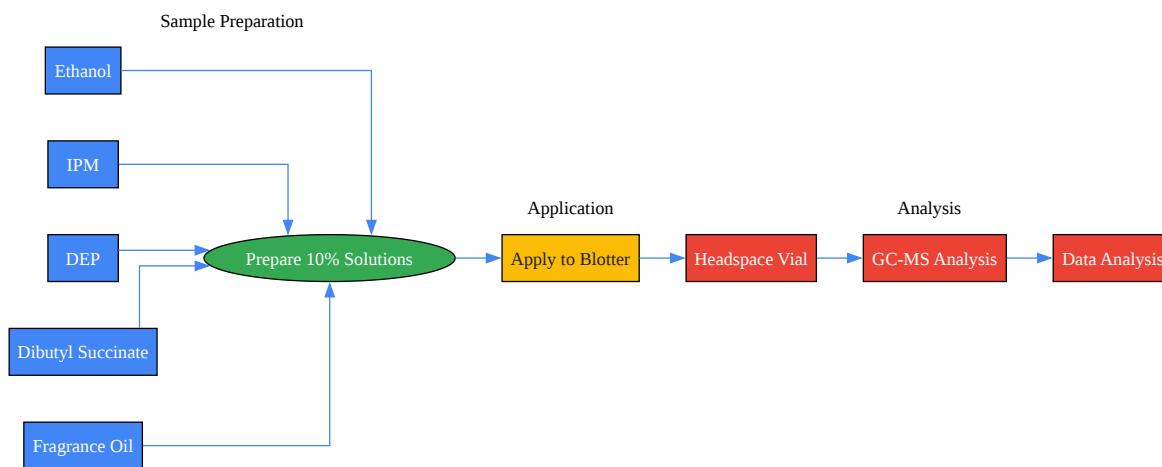
- **Dibutyl Succinate (DBS)**
- Comparative carriers (e.g., Diethyl Phthalate (DEP), Isopropyl Myristate (IPM))
- Model fragrance oil (containing a mix of top, middle, and base notes)

- Ethanol (control solvent)
- Standard fragrance blotters
- Headspace vials (20 mL) with crimp caps
- Headspace autosampler
- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)

Methodology:

- Sample Preparation:
 - Prepare 10% (w/w) solutions of the model fragrance oil in **dibutyl succinate**, DEP, IPM, and ethanol.
- Application:
 - Apply a precise and equal volume (e.g., 100 µL) of each solution to a separate fragrance blotter.
 - Allow the solvent to evaporate for 1 minute.
- Headspace Analysis:
 - Place each blotter into a headspace vial and seal.
 - Analyze the headspace at specified time intervals (e.g., 0, 0.5, 1, 2, 4, 8, and 24 hours) using an automated headspace sampler coupled to a GC-MS.
 - The GC separates the volatile fragrance compounds, and the MS identifies and quantifies them.[7][8]
- Data Analysis:
 - The peak area of each fragrance component is proportional to its concentration in the headspace.

- Plot the concentration of each component against time for each carrier.
- A slower decay in concentration indicates a lower evaporation rate and better fixative properties of the carrier.[6]



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Caption: Workflow for GC-MS evaluation of fragrance evaporation.

Protocol for Sensory Analysis of Fragrance Longevity and Profile Stability

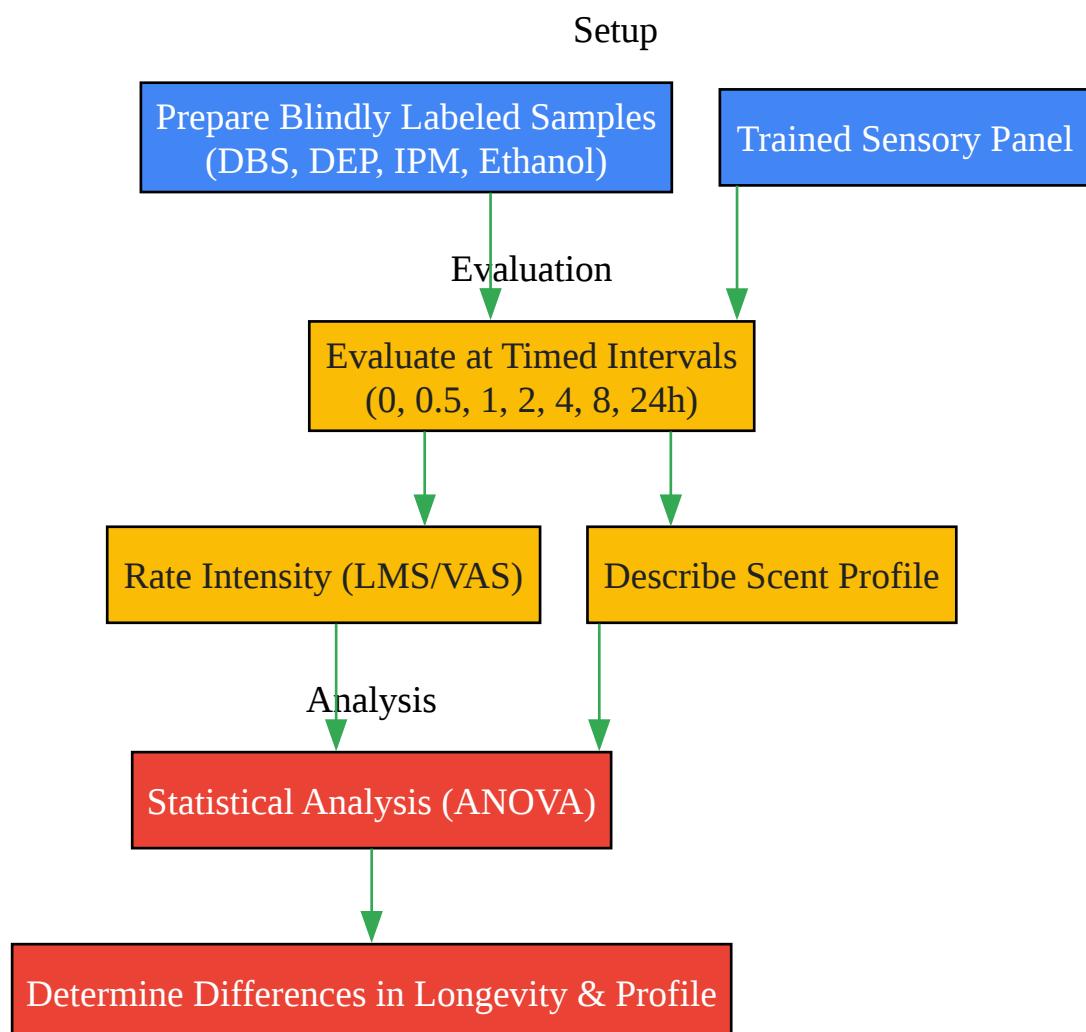
Objective: To evaluate the influence of **dibutyl succinate** on the perceived scent profile and longevity by a trained sensory panel.[6]

Materials:

- Fragrance solutions prepared as in Protocol 3.1.
- Fragrance blotters, blindly labeled.
- A panel of trained sensory assessors (minimum of 8-10 panelists).
- Controlled environment for sensory evaluation (odor-free, constant temperature and humidity).

Methodology:

- Sample Presentation:
 - Present the blindly labeled, fragranced blotters to the sensory panel at specified time intervals (e.g., immediately after application, 30 minutes, 1, 2, 4, 8, and 24 hours).
- Sensory Evaluation:
 - Panelists evaluate the odor of each blotter for perceived intensity on a labeled magnitude scale (LMS) or a visual analog scale (VAS).^[9]
 - Panelists also provide descriptive analysis of the scent character (e.g., top, middle, and base notes).
- Data Analysis:
 - Analyze the sensory data statistically (e.g., using ANOVA) to determine significant differences in perceived intensity and scent character over time between **dibutyl succinate** and the other carriers.



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Caption: Workflow for sensory analysis of fragrance performance.

Safety and Toxicology

A comprehensive safety assessment is crucial before incorporating any new ingredient into cosmetic formulations.

Summary of Toxicological Data

- Acute Toxicity: **Dibutyl succinate** has low acute oral and dermal toxicity.[1][10]

- Skin Irritation: Studies on similar diesters like dibutyl adipate show none to minimal skin irritation in animal models, which was confirmed in clinical patch tests.[10]
- Skin Sensitization: Dibutyl adipate at a concentration of 25% was not a sensitizer in a guinea pig maximization study.[10] While specific data for **dibutyl succinate** is limited, the CIR Expert Panel's assessment of dicarboxylic acid esters suggests a low potential for sensitization.[4]
- Dermal Absorption: Studies on dibutyl phthalate, a structurally similar compound, indicate that it can penetrate the skin and is metabolized by skin esterases.[11][12][13] The permeability of these compounds is influenced by their lipophilicity.[14]
- Environmental Toxicity: **Dibutyl succinate** is classified as toxic to aquatic life with long-lasting effects.[15]

Protocol for Human Repeat Insult Patch Test (HRIPT)

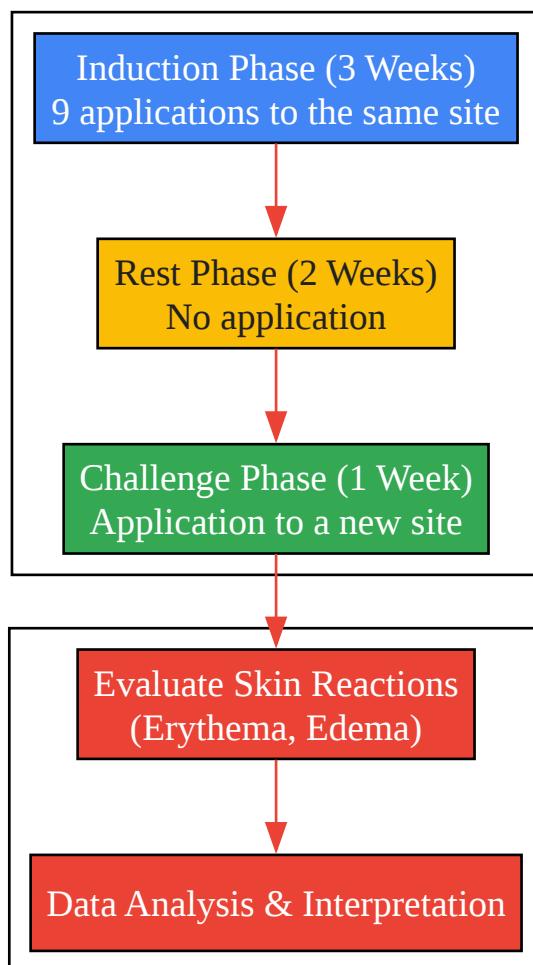
Objective: To determine the potential of a cosmetic formulation containing **dibutyl succinate** to cause skin irritation and/or allergic contact sensitization.[3][16][17]

Methodology:

This protocol is a standardized method and should be conducted by a qualified clinical research organization.

- Induction Phase (3 weeks):
 - A patch containing the test material (e.g., a finished fragrance product with **dibutyl succinate** at the intended use concentration) is applied to the upper back of at least 50 human subjects.[3]
 - The patch is removed after 24-48 hours, and the site is graded for any reaction.
 - This procedure is repeated nine times over three weeks at the same site.[16]
- Rest Phase (2 weeks):
 - A 10 to 21-day rest period with no patch application follows the induction phase.[16]

- Challenge Phase (1 week):
 - A challenge patch with the test material is applied to a new, untreated (virgin) site on the skin.[3]
 - The site is evaluated for reactions at 24, 48, 72, and 96 hours after application.[3]
- Interpretation:
 - The incidence and severity of skin reactions are recorded and analyzed to determine if the product is a skin irritant or sensitizer. Minimal, transient reactions in a few subjects are generally not considered clinically significant.[3]



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Caption: Logical flow of the Human Repeat Insult Patch Test (HRIPT).

Conclusion

Dibutyl succinate presents a promising profile as a fragrance carrier in cosmetic applications. Its low odor, good solvency, and potential for extending fragrance longevity make it a suitable alternative to other commonly used carriers. The experimental protocols provided herein offer a framework for robust evaluation of its performance and safety in various cosmetic formulations. Further direct comparative studies are warranted to fully elucidate its performance profile against industry benchmarks.

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